

# Essential Safety and Operational Guidance for Handling Potassium Guaiacolsulfonate Hemihydrate

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## Compound of Interest

Compound Name: *Potassium guaiacolsulfonate hemihydrate*

Cat. No.: *B1264672*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential safety and logistical information for the handling of **Potassium Guaiacolsulfonate Hemihydrate** (CAS: 78247-49-1), including detailed operational and disposal plans.

## Chemical Identity:

Name	Potassium Guaiacolsulfonate Hemihydrate
Synonyms	Potassium hydroxymethoxybenzenesulfonate hemihydrate, Benzenesulfonic acid, hydroxymethoxy-, monopotassium salt, hemihydrate
CAS Number	78247-49-1
Molecular Formula	$C_7H_7KO_5S \cdot \frac{1}{2}H_2O$
Molecular Weight	251.31 g/mol

## Hazard Identification:

**Potassium guaiacolsulfonate hemihydrate** is classified as harmful if swallowed or inhaled, and causes skin and serious eye irritation.[1][2]

Signal Word: Warning[1][2]

Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H332: Harmful if inhaled.[1][2]

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment to be used when handling **Potassium guaiacolsulfonate hemihydrate**.

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.[1][3]	EN 166 (EU) or NIOSH (US) approved.[1][3]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).[1][3] Fire/flame resistant and impervious clothing or lab coat.[1][3]	EU Directive 89/686/EEC and the standard EN 374.[3]
Respiratory Protection	Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation is experienced.[4] A full-face respirator may be necessary in such cases.[1][3]	NIOSH/MSHA approved.[4]

## Operational Plan for Safe Handling

A systematic approach to handling **Potassium guaiacolsulfonate hemihydrate** is crucial to minimize exposure and ensure a safe laboratory environment.

### Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed, light-resistant container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Keep away from heat, sources of ignition, and incompatible materials such as strong oxidizing agents.[\[4\]](#)[\[6\]](#)
- Store apart from foodstuff containers.[\[3\]](#)

### Handling and Use

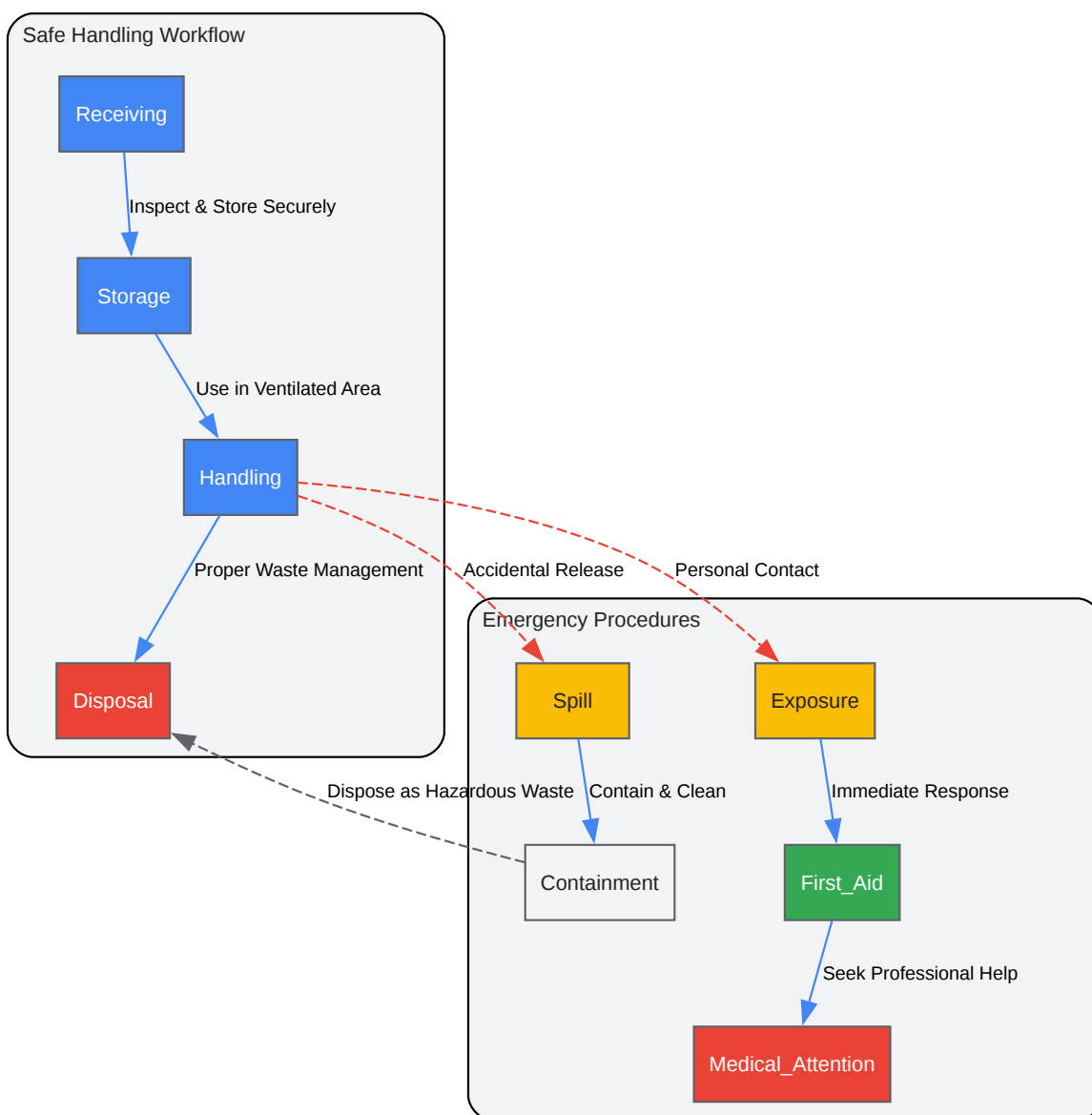
- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[3\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[3\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[3\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)

### Disposal

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable local, regional, and national laws and regulations.[\[1\]](#)[\[3\]](#)
- One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[7\]](#)[\[8\]](#)
- Contaminated packaging should be triple rinsed and offered for recycling or reconditioning, or punctured to make it unusable before disposal in a sanitary landfill.[\[3\]](#)

## Emergency and Disposal Workflow

The following diagram illustrates the procedural workflow for the safe handling and disposal of **Potassium guaiacolsulfonate hemihydrate**, including emergency measures.



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Caption: Workflow for handling and emergency response for **Potassium guaiacolsulfonate hemihydrate**.

## Contingency Plan: Accidental Spills and Exposure

Immediate and appropriate action is critical in the event of a spill or personal exposure.

### Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.<sup>[1][3]</sup> Ensure adequate ventilation.<sup>[1][3]</sup> Avoid dust formation and breathing dust, vapors, mist, or gas.<sup>[1][3]</sup> Use personal protective equipment, including chemical-impermeable gloves.<sup>[1][3]</sup>
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.<sup>[1][3]</sup> Do not let the chemical enter drains.<sup>[1][3]</sup>
- Methods for Cleaning Up: Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.<sup>[1][3]</sup> Avoid creating dust.<sup>[4]</sup> Clean the contaminated surface thoroughly.<sup>[4]</sup>

### First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][3]
Skin Contact	Immediately wash the affected area with plenty of water and soap.[2] Remove contaminated clothing and wash it before reuse.[1][3] If skin irritation persists, consult a doctor.[1][3]
Eye Contact	Rinse cautiously with water for several minutes. [1][3] Remove contact lenses, if present and easy to do. Continue rinsing.[1][3] Seek immediate medical attention.[3][9]
Ingestion	Rinse mouth with water.[1][3] Do NOT induce vomiting.[9] Seek immediate medical help.[1][3]

In all cases of exposure, seek medical attention and show the safety data sheet to the medical professional.[2]

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